

Technical Profile: 5-Isobutoxy-2-nitrobenzaldehyde

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Compound of Interest

Compound Name: 5-Isobutoxy-2-nitro-benzaldehyde

Cat. No.: B1370070

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CAS Registry Number: 154606-15-2 Chemical Formula: $C_{11}H_{13}NO_4$ Molecular Weight: 223.23 g/mol [\[1\]](#)

Executive Summary

5-Isobutoxy-2-nitrobenzaldehyde is a specialized aromatic intermediate used primarily in the synthesis of pharmacologically active heterocyclic compounds. Characterized by its electron-withdrawing nitro group at the ortho position and an electron-donating isobutoxy group at the meta position (relative to the aldehyde), it serves as a critical "push-pull" building block. This guide details its physicochemical properties, validated synthesis protocols, and applications in drug discovery, specifically focusing on its role as a precursor for indole and quinoline scaffolds.

Physicochemical Specifications

Accurate molecular weight determination is the cornerstone of stoichiometric precision in organic synthesis. For 5-Isobutoxy-2-nitrobenzaldehyde, the mass profile is as follows:

Molecular Weight & Mass Spectrometry Data

Property	Value	Technical Note
Average Molecular Weight	223.23 g/mol	Used for molarity calculations and gravimetric preparation.
Monoisotopic Mass	223.084458 Da	Essential for High-Resolution Mass Spectrometry (HRMS) identification.
Exact Mass	223.08 Da	Base peak target in ESI+ or EI mass spectra.
Molecular Formula	C ₁₁ H ₁₃ NO ₄	C (59.19%), H (5.87%), N (6.27%), O (28.67%)

Solubility & Stability Profile

- **Lipophilicity (LogP):** ~2.5 (Predicted). The isobutoxy chain increases lipophilicity compared to the hydroxy analog, facilitating solubility in organic solvents like Dichloromethane (DCM), Ethyl Acetate, and Dimethylformamide (DMF).
- **Solubility:** Insoluble in water; soluble in ethanol, DMSO, and chloroform.
- **Stability:** Sensitive to light due to the nitro-aldehyde conjugation (potential for photochemical rearrangement). Store in amber vials under inert atmosphere (N₂ or Ar) at 4°C.

Synthesis & Manufacturing Protocol

While direct nitration of 3-isobutoxybenzaldehyde is possible, it often suffers from poor regioselectivity. The industry-standard, self-validating protocol involves the Williamson Ether Synthesis starting from the commercially available 5-hydroxy-2-nitrobenzaldehyde. This route ensures the nitro group is already fixed in the correct position, eliminating isomer separation issues.

Reaction Scheme

The synthesis proceeds via the nucleophilic substitution of isobutyl bromide by the phenoxide ion of 5-hydroxy-2-nitrobenzaldehyde.



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Figure 1: Synthetic pathway for 5-Isobutoxy-2-nitrobenzaldehyde via Williamson Ether Synthesis.

Step-by-Step Experimental Protocol

Objective: Synthesize 10.0 g of 5-Isobutoxy-2-nitrobenzaldehyde.

- Preparation:
 - Charge a 250 mL round-bottom flask with 5-hydroxy-2-nitrobenzaldehyde (7.5 g, 44.9 mmol).
 - Add anhydrous Dimethylformamide (DMF) (75 mL). Stir until fully dissolved.
 - Add Potassium Carbonate (K₂CO₃) (12.4 g, 89.8 mmol, 2.0 eq). The suspension will turn bright yellow/orange due to phenoxide formation.
- Alkylation:
 - Add 1-Bromo-2-methylpropane (Isobutyl bromide) (7.3 mL, 67.3 mmol, 1.5 eq) dropwise.
 - Heat the reaction mixture to 80°C under a nitrogen atmosphere. Monitor by TLC (30% EtOAc/Hexane) or LC-MS.
 - Checkpoint: Reaction is typically complete within 4–6 hours. Look for the disappearance of the starting phenol peak (MW 167).
- Workup:
 - Cool to room temperature.[2] Pour the mixture into Ice Water (300 mL). The product should precipitate.

- If solid forms: Filter, wash with water, and dry.[3]
- If oil forms: Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with Brine (2 x 100 mL) to remove DMF. Dry over Na_2SO_4 and concentrate in vacuo.
- Purification:
 - Recrystallize from Ethanol/Hexane or purify via Flash Column Chromatography (SiO_2 , Gradient 0-20% EtOAc in Hexanes).
 - Yield Expectation: 85-95% (approx. 8.5 - 9.5 g).

Analytical Characterization

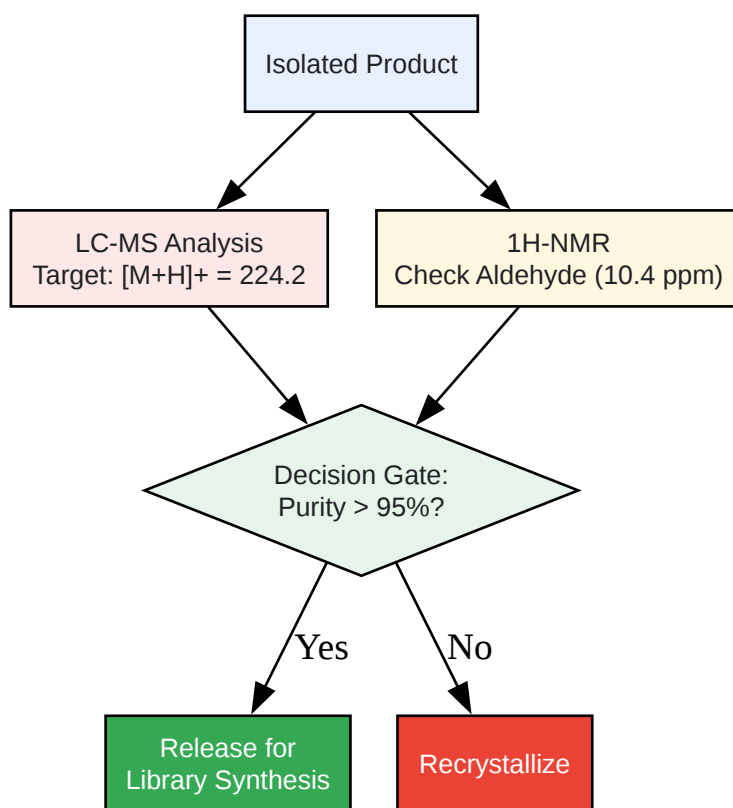
To validate the identity and purity of the synthesized compound, compare experimental data against these reference standards.

^1H -NMR Interpretation (CDCl_3 , 400 MHz)

Chemical Shift (δ)	Multiplicity	Integration	Assignment
10.45 ppm	Singlet (s)	1H	Aldehyde (-CHO). Distinctive downfield shift due to ortho-nitro group.
8.15 ppm	Doublet (d)	1H	Ar-H (C3). Ortho to nitro group; most deshielded aromatic proton.
7.35 ppm	Doublet (d)	1H	Ar-H (C6). Ortho to aldehyde.[4]
7.10 ppm	Doublet of Doublets (dd)	1H	Ar-H (C4). Meta to nitro/aldehyde.[2][3][5][6]
3.90 ppm	Doublet (d)	2H	-OCH ₂ -. Methylene of isobutoxy group.
2.15 ppm	Multiplet (m)	1H	-CH-. Methine of isobutoxy group.
1.05 ppm	Doublet (d)	6H	-CH ₃ . Methyls of isobutoxy group.

Spectroscopic Validation Workflow

The following logic gate ensures the compound meets drug discovery standards (Purity >95%).



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Figure 2: Analytical quality control workflow.

Applications in Drug Development

5-Isobutoxy-2-nitrobenzaldehyde is not merely an end-product but a versatile divergent intermediate. Its structural features allow it to serve as a precursor for several privileged medicinal scaffolds.

A. Indole Synthesis (Reductive Cyclization)

The ortho-nitrobenzaldehyde motif is the classic substrate for the Baeyer-Emmerling or Cadogan-Sundberg indole syntheses.

- Mechanism: Condensation with a nitroalkane or enolate followed by reductive cyclization (using Fe/AcOH or SnCl₂) yields 5-isobutoxy-indoles.
- Relevance: 5-Alkoxyindoles are potent serotonin receptor modulators (e.g., 5-HT agonists).

B. Quinoline Scaffolds

Reduction of the nitro group to an amine (2-amino-5-isobutoxybenzaldehyde) followed by Friedländer condensation with ketones produces substituted quinolines.

- Relevance: Used in the development of antimalarials and kinase inhibitors where the isobutoxy group provides a hydrophobic anchor in the binding pocket.

C. Schiff Base Ligands

Reaction with primary amines yields Schiff bases (imines), which are widely screened for antifungal and antibacterial activity (as noted in hydrazone studies).[7]

Safety & Handling (MSDS Summary)

- Hazards: Nitro compounds can be explosive if heated under confinement. The aldehyde is a potential skin sensitizer.
- GHS Classification: Warning.[8] H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).
- Storage: Keep cold (2-8°C). The aldehyde group is prone to oxidation to the carboxylic acid (5-isobutoxy-2-nitrobenzoic acid) upon prolonged air exposure.

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